

Unveiling Trigonosin F: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Trigonosin F*

Cat. No.: B15595101

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This technical guide provides a comprehensive overview of **Trigonosin F**, a daphnane-type diterpenoid, for researchers, scientists, and drug development professionals. This document outlines its chemical identity, and available biological activity data, with a focus on its potent anti-HIV-1 properties.

Core Compound Details

Parameter	Value	Source
Compound Name	Trigonosin F	MedChemExpress, BOC Sciences
CAS Number	1262842-73-8	[1][2][3]
Molecular Formula	C46H54O13	[2][3]
Chemical Class	Daphnane-type Diterpenoid	[4][5][6][7]
Source	Twigs and leaves of <i>Trigonostemon thyrsoideum</i>	[4][5][6][7]

Biological Activity

Trigonosin F has demonstrated significant biological activity, most notably its potent anti-HIV-1 capabilities. Research has highlighted its effectiveness in inhibiting the replication of the HIV-1

virus.

Anti-HIV-1 Activity

A comprehensive review of daphnane-type diterpenoids reported that **Trigonosin F** exhibits potent anti-HIV-1 activity.^[7] Studies have evaluated its efficacy alongside other related compounds, such as rediocides A, C, and F, with reported half-maximal effective concentrations (EC50) in the nanomolar range, from 0.001 to 0.015 nM.^[8]

Quantitative Data Summary

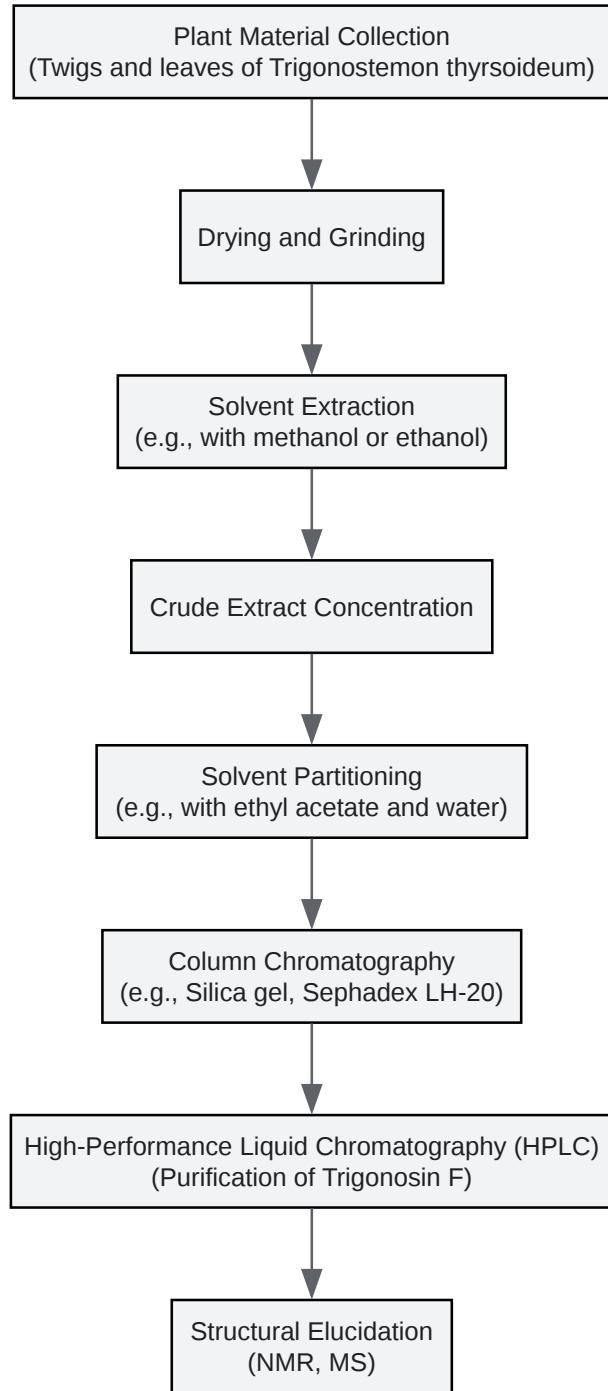
Compound	Biological Activity	EC50 (nM)
Trigonosin F	Anti-HIV-1	0.001 - 0.015
Rediocide A	Anti-HIV-1	0.001 - 0.015
Rediocide C	Anti-HIV-1	0.001 - 0.015
Rediocide F	Anti-HIV-1	0.001 - 0.015

Experimental Protocols

Detailed experimental methodologies for the isolation and characterization of **Trigonosin F** are crucial for its further study and development. While a specific, detailed protocol for the synthesis of **Trigonosin F** is not readily available in the public domain, the general approach for isolating daphnane-type diterpenoids from their natural source, *Trigonostemon thyrsoides*, follows a standard phytochemical workflow.

General Isolation and Characterization Workflow:

General Workflow for Trigonosin F Isolation

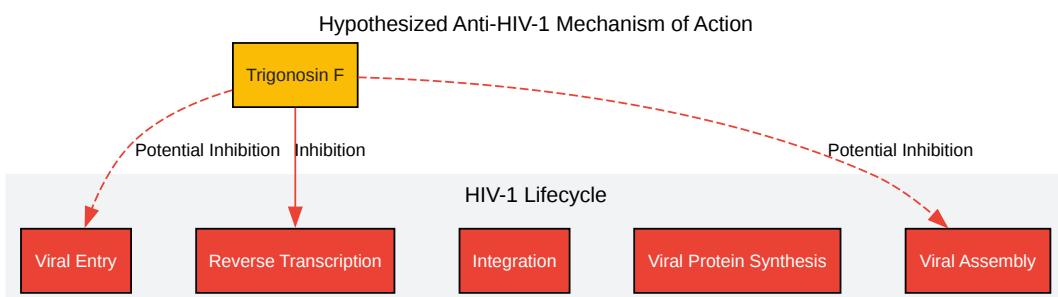
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Caption: General workflow for the isolation and characterization of **Trigonosin F**.

Signaling Pathways

The precise molecular mechanism and signaling pathways through which **Trigonosin F** exerts its anti-HIV-1 effects have not been fully elucidated in publicly available literature. However, daphnane-type diterpenoids are known to interact with various cellular targets. Further research is required to map the specific signaling cascades modulated by **Trigonosin F** in the context of HIV-1 infection.

Hypothesized Anti-HIV-1 Mechanism:



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Caption: Hypothesized points of intervention for **Trigonosin F** in the HIV-1 lifecycle.

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